

Section 1: Core Identification and Scientific Context

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Compound of Interest

Compound Name: *Trinonanooin*

Cat. No.: B053129

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Trinonanooin, identified by the CAS Number 126-53-4, is a saturated triglyceride of significant interest in various scientific domains, from cosmetic science to advanced pharmaceutical research.[1][2][3] Structurally, it is the triester formed from one molecule of glycerol and three molecules of nonanoic acid (also known as pelargonic acid).[4] As a simple, well-defined triglyceride, **Trinonanooin** serves as an invaluable tool for researchers exploring lipid metabolism, nutrition, and the formulation of lipid-based drug delivery systems. Its synonyms include Tripelargonin, Glyceryl Tripelargonate, and 1,2,3-Trinonanoyl Glycerol.[3][5]

This guide provides a comprehensive technical overview of **Trinonanooin**, focusing on its physicochemical properties, a representative synthesis workflow, its applications in research and drug development, and a detailed analysis of its safety, handling, and storage protocols. The information is curated for professionals in research and development who require both foundational data and practical, field-proven insights.

Section 2: Physicochemical and Thermal Properties

The functional utility of **Trinonanooin** in any application is fundamentally governed by its physical and chemical characteristics. These properties dictate its solubility, stability, and interaction with other molecules and biological systems. For instance, its low melting point and hydrophobicity are key to its function as an emollient in cosmetics and as a lipid matrix component in pharmaceutical formulations.[4]

A compilation of its key properties is presented below for easy reference.

Property	Value	Source(s)
CAS Number	126-53-4	[1][2][3][5]
Molecular Formula	C ₃₀ H ₅₆ O ₆	[1][3][6]
Molecular Weight	512.76 g/mol	[1][5][7]
Appearance	A liquid	[3][7]
Density	~0.943 g/mL at 20 °C	[1][5][7]
Melting Point	8-9 °C	[1][5][7]
Boiling Point	544.1±17.0 °C (Predicted)	[1][7]
Refractive Index	n _{20/D} 1.449	[1][5][7]
Solubility	DMF: 20 mg/mL; DMSO: 20 mg/mL; Ethanol: 25 mg/mL	[3][7]
Water Solubility	93.4 µg/L at 20 °C	[7]
Storage Temperature	-20°C	[3][5][7]

Section 3: Representative Synthesis and Purification Workflow

The synthesis of a high-purity triglyceride like **Trinonanooin** is essential for reproducible research outcomes. While multiple synthetic routes exist, a common and effective method involves the esterification of glycerol with nonanoic acid or the transesterification of a glycerol source (like triacetin) with a nonanoic acid methyl ester.^[8] The following protocol describes a generalized, yet detailed, workflow based on established principles of triglyceride synthesis.

Causality in Experimental Design

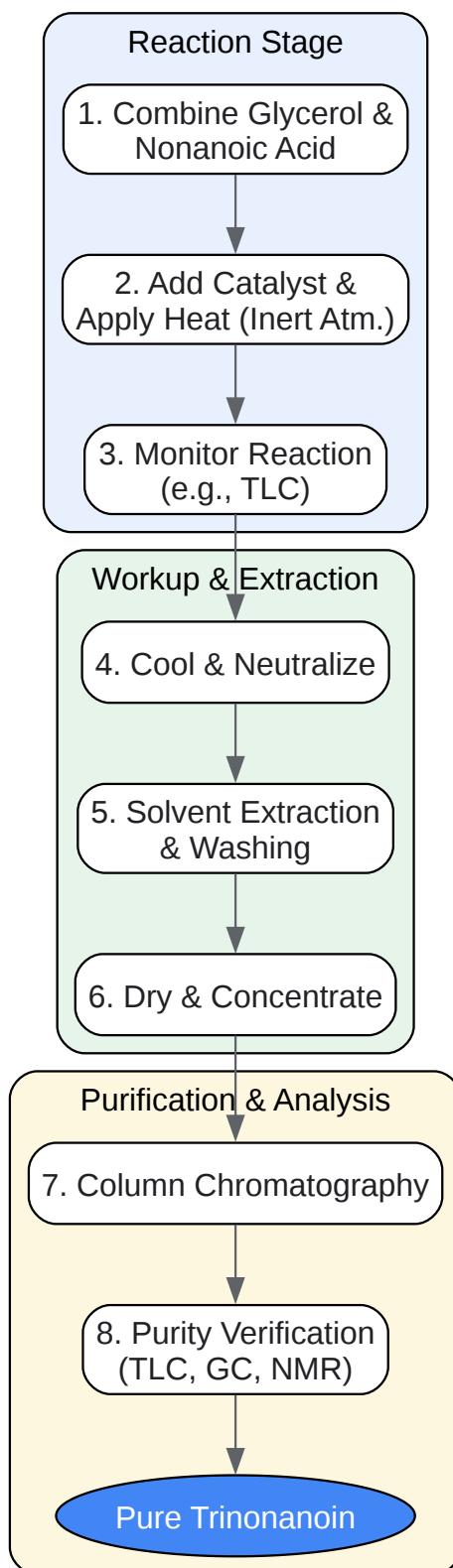
The choice of a catalyzed reaction is critical for achieving a high yield and minimizing reaction time. Sodium methoxide is an effective catalyst for transesterification, promoting the exchange of acyl groups.^[8] The subsequent purification via chromatography is not merely a cleanup step; it is essential for removing unreacted starting materials and reaction byproducts, which could otherwise interfere with experimental results or introduce toxicity in biological systems.

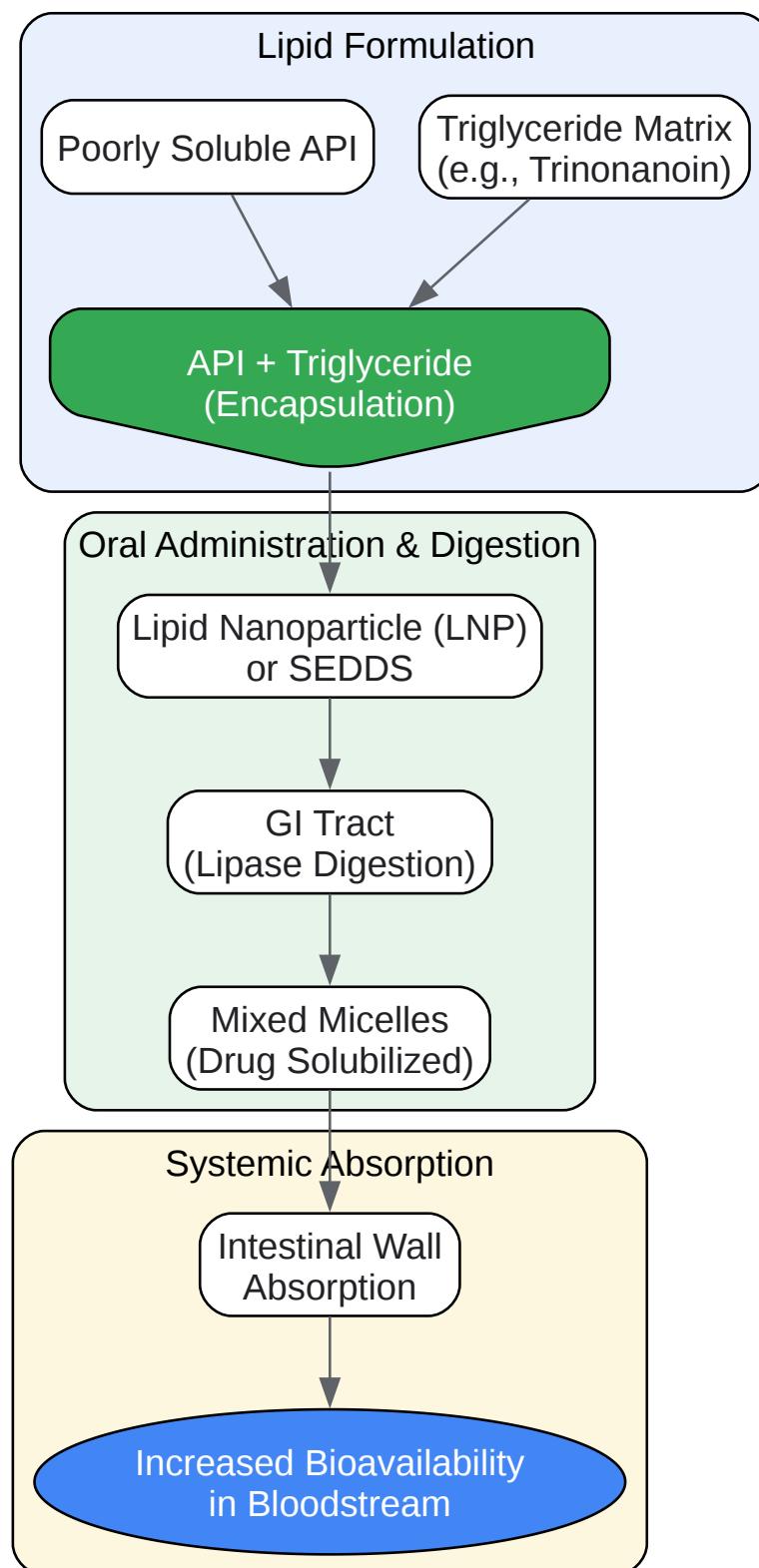
Analysis via Thin Layer Chromatography (TLC) or Gas Chromatography (GC) serves as a validation checkpoint to ensure the final product meets the required purity specifications.[8]

Experimental Protocol: Synthesis of Trinonanooin

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine glycerol (1 equivalent) and an excess of nonanoic acid (e.g., 3.3 equivalents). The excess acyl donor drives the reaction equilibrium towards the formation of the triglyceride.
- **Catalysis:** Introduce a suitable acid catalyst (e.g., p-toluenesulfonic acid) to the mixture. Alternatively, for transesterification from a methyl ester, a base catalyst like sodium methoxide is used.[8]
- **Reaction Execution:** Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) to the required temperature (typically $>100^{\circ}\text{C}$) for several hours. The inert atmosphere is crucial to prevent oxidative side reactions, especially at elevated temperatures.
- **Workup:** After the reaction is complete (monitored by TLC), cool the mixture to room temperature. Neutralize the catalyst with a weak base (e.g., sodium bicarbonate solution) if an acid catalyst was used.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into a nonpolar organic solvent like hexane. Wash the organic layer sequentially with water and brine to remove water-soluble impurities and residual catalyst.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **Trinonanooin**.
- **Purification:** Purify the crude product using column chromatography on silica gel, eluting with a solvent system such as a hexane/ethyl acetate gradient. This step separates the desired triglyceride from mono- and diglyceride intermediates and unreacted fatty acids.[9]
- **Purity Verification:** Analyze the purified fractions by TLC or GC to confirm the absence of impurities. Pool the pure fractions and remove the solvent under vacuum to obtain pure **Trinonanooin**. Confirm identity using spectroscopic methods (e.g., ^1H NMR, ^{13}C NMR, MS).

Visualization: Synthesis Workflow



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Caption: Conceptual role of triglycerides in lipid-based drug delivery systems.

Section 5: Safety, Handling, and Storage Protocols

Adherence to rigorous safety and handling protocols is paramount when working with any chemical reagent. The following information is synthesized from available Safety Data Sheets (SDS) and established best practices for lipid handling.

Safety Data Sheet (SDS) Analysis

A review of the Safety Data Sheet for 1,2,3-Trinonanoyl Glycerol indicates that the substance is not classified as hazardous according to the Globally Harmonized System (GHS). [10] It carries no GHS hazard pictograms, signal words, or hazard statements. [10]

Safety Parameter	Rating/Information	Source
GHS Classification	Not classified as hazardous	[10]
Hazard Pictograms	None	[10]
Signal Word	None	[10]
Hazard Statements	None	[10]
NFPA Ratings (0-4)	Health: 0, Fire: 0, Reactivity: 0	[10]
HMIS Ratings (0-4)	Health: 0, Fire: 0, Reactivity: 0	[10]
Personal Protective Equipment	Eyeshields, Gloves	
WGK (Water Hazard Class)	WGK 1: Slightly hazardous for water (Self-assessment)	[10]

| RTECS Number | RA7005000 | [5][7]|

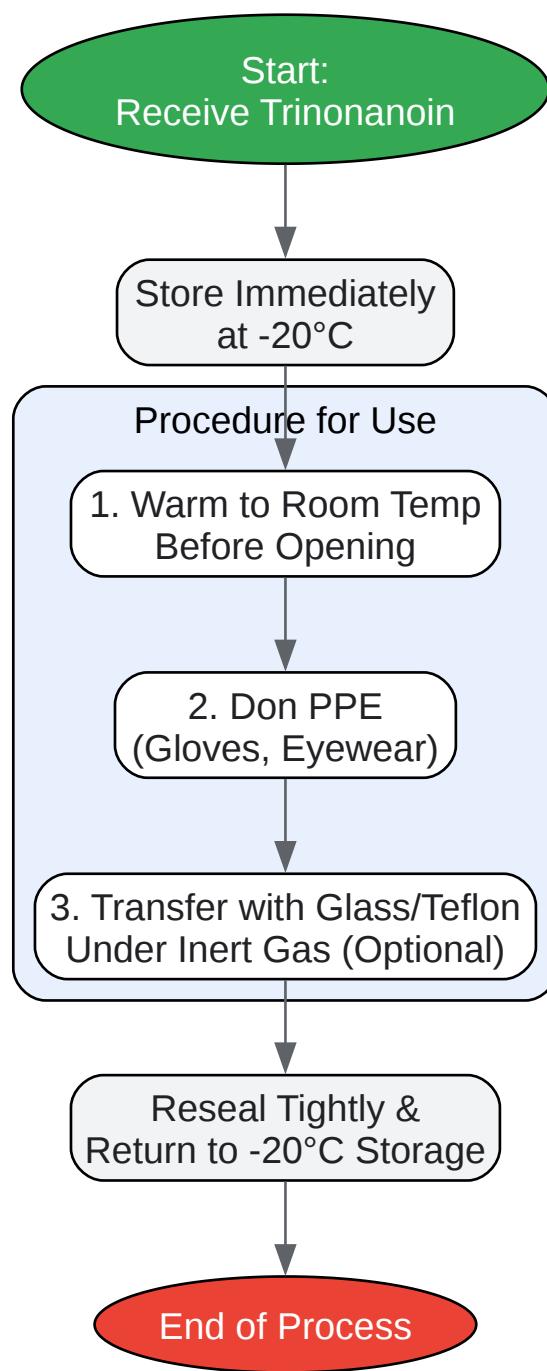
Despite its non-hazardous classification, standard laboratory precautions should always be observed. This includes wearing appropriate personal protective equipment (PPE), such as safety glasses and gloves, to prevent skin and eye contact.

Handling and Storage Protocol

The chemical stability of triglycerides like **Trinonanoin**, which are esters, depends heavily on storage conditions. Hydrolysis and oxidation are the primary degradation pathways. The following protocol is designed to maximize the shelf-life and purity of the compound.

- Receiving and Initial Storage: Upon receipt, store the container at the recommended temperature of -20°C. [3][7] This low temperature significantly slows down potential hydrolytic and oxidative processes.
- Aliquoting and Inert Atmosphere: For long-term storage, especially if the compound will be used intermittently, it is best practice to aliquot the material into smaller, single-use vials under an inert atmosphere (argon or nitrogen). This minimizes exposure to atmospheric oxygen and moisture each time the stock is accessed.
- Material Transfer:
 - Before opening, allow the container to warm to room temperature. This prevents condensation of atmospheric moisture onto the cold compound, which could promote hydrolysis. [11] * Always use glass or Teflon-lined containers and transfer tools (e.g., glass pipettes, stainless steel spatulas). Avoid contact with plastics like polystyrene or polypropylene when handling the neat lipid or its organic solutions, as plasticizers can leach into the sample. [11]
 - 4. Solvent Choice: If preparing a stock solution, use a high-purity, anhydrous organic solvent such as ethanol, DMSO, or DMF, in which **Trinonanoin** is known to be soluble. [3][7] Store solutions at -20°C.
- Disposal: Dispose of unused material and containers in accordance with local, state, and federal regulations.

Visualization: Safe Handling Workflow



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Caption: Recommended workflow for the safe handling and storage of **Trinonanoin**.

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